

Application Note: High-Resolution Mass Spectrometric Analysis of the Synthetic Opioid W-19

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Compound of Interest

Compound Name: W-19 (hydrochloride)

Cat. No.: B1164494

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Introduction

The emergence of novel psychoactive substances (NPS) continues to pose a significant challenge to public health and safety. Among these, synthetic opioids are a class of particular concern due to their high potency and the associated risk of overdose. The "W-series" of synthetic opioids, first synthesized in the 1980s, includes W-19, a compound of forensic interest. Accurate and reliable analytical methods are crucial for the identification and characterization of these substances in various matrices. High-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC) has become an indispensable tool in this field, offering the high sensitivity and specificity required for the unambiguous identification of NPS.^[1] This application note provides a detailed protocol for the analysis of W-19 using LC-HRMS, intended for researchers, scientists, and drug development professionals.

W-19, with the chemical name 4-chloro-N-[(2Z)-1-[2-(4-nitrophenyl)ethyl]piperidin-2-ylidene]benzene-1-sulfonamide, possesses a unique chemical structure that necessitates a tailored analytical approach. Its molecular formula is C₁₉H₂₀ClN₃O₄S.

Principle of the Method

This method utilizes liquid chromatography to separate W-19 from complex sample matrices, followed by high-resolution mass spectrometry for detection and identification. The high resolving power and mass accuracy of HRMS instruments, such as Quadrupole Time-of-Flight (QTOF) or Orbitrap systems, enable the determination of the elemental composition of the parent compound and its fragments, providing a high degree of confidence in its identification.

Experimental

Reagents and Materials

- W-19 reference standard (if available) or a well-characterized sample.
- LC-MS grade acetonitrile, methanol, and water.
- Formic acid ($\geq 98\%$).
- Ammonium formate.
- SPE cartridges for sample cleanup (e.g., mixed-mode cation exchange).

Instrumentation

- A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- A high-resolution mass spectrometer (e.g., QTOF or Orbitrap) equipped with an electrospray ionization (ESI) source.

Sample Preparation

The choice of sample preparation method will depend on the matrix. Below are general guidelines for biological matrices.

Protocol for Solid Phase Extraction (SPE) of Urine/Blood Plasma:

- Pre-treatment: To 1 mL of the biological sample, add an appropriate internal standard. For urine, adjust the pH to ~ 6 with a buffer. For plasma/serum, perform a protein precipitation

step by adding 3 volumes of cold acetonitrile, vortex, and centrifuge. Use the supernatant for the next step.

- **SPE Cartridge Conditioning:** Condition a mixed-mode cation exchange SPE cartridge with 2 mL of methanol followed by 2 mL of water.
- **Sample Loading:** Load the pre-treated sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with 2 mL of water, followed by 2 mL of methanol to remove interferences.
- **Elution:** Elute the analyte with 2 mL of 5% ammonium hydroxide in methanol.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 100 µL of the initial mobile phase.

Liquid Chromatography (LC) Conditions

A reversed-phase separation is suitable for W-19. The following are recommended starting conditions that may require further optimization:

Parameter	Condition
Column	C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	5% B to 95% B over 10 minutes, hold for 2 minutes, return to initial
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

High-Resolution Mass Spectrometry (HRMS) Conditions

Operate the mass spectrometer in positive electrospray ionization mode.

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	120 °C
Desolvation Gas	Nitrogen, 800 L/hr
Desolvation Temp.	350 °C
Mass Range	m/z 50 - 600
Acquisition Mode	Full Scan MS and Data-Dependent MS/MS (ddMS ²) or All Ions Fragmentation
Collision Energy	Ramped collision energy (e.g., 10-40 eV) for fragmentation

Data Analysis and Expected Results

Accurate Mass Determination

The calculated exact mass of the protonated molecule of W-19 ($[M+H]^+$) is 422.1000 (for the most abundant isotopes: $^{12}\text{C}_{19}\text{H}_{21}^{35}\text{Cl}^{14}\text{N}_3^{16}\text{O}_4^{32}\text{S}$). The high mass accuracy of the HRMS instrument should allow for the detection of this ion with a mass error of less than 5 ppm.

Predicted Fragmentation Pattern

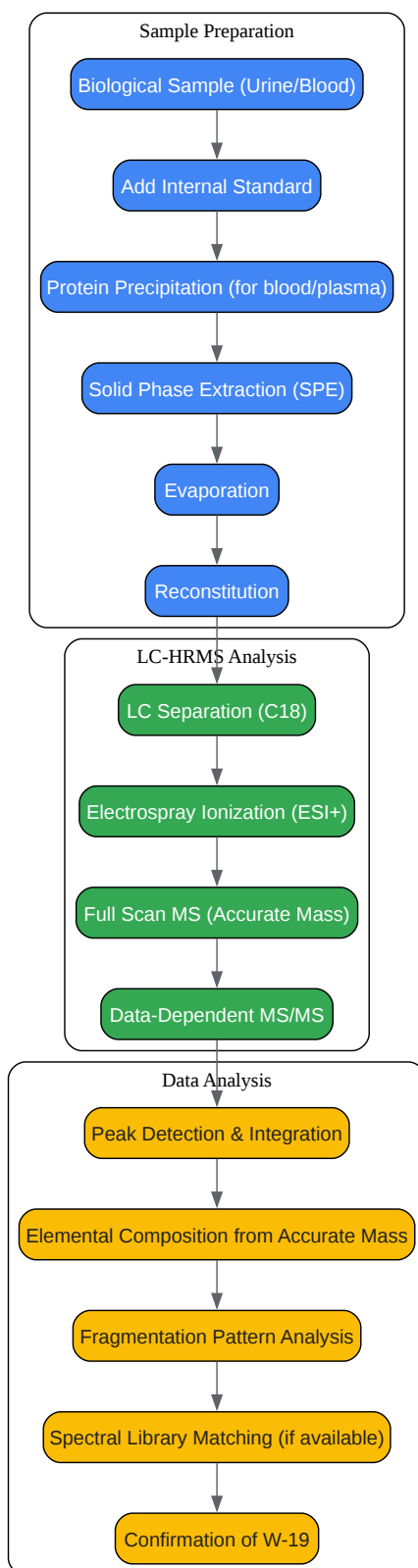
Based on the structure of W-19 and known fragmentation patterns of sulfonamides and nitroaromatic compounds, the following product ions are predicted in the MS/MS spectrum.^[2]
^[3]

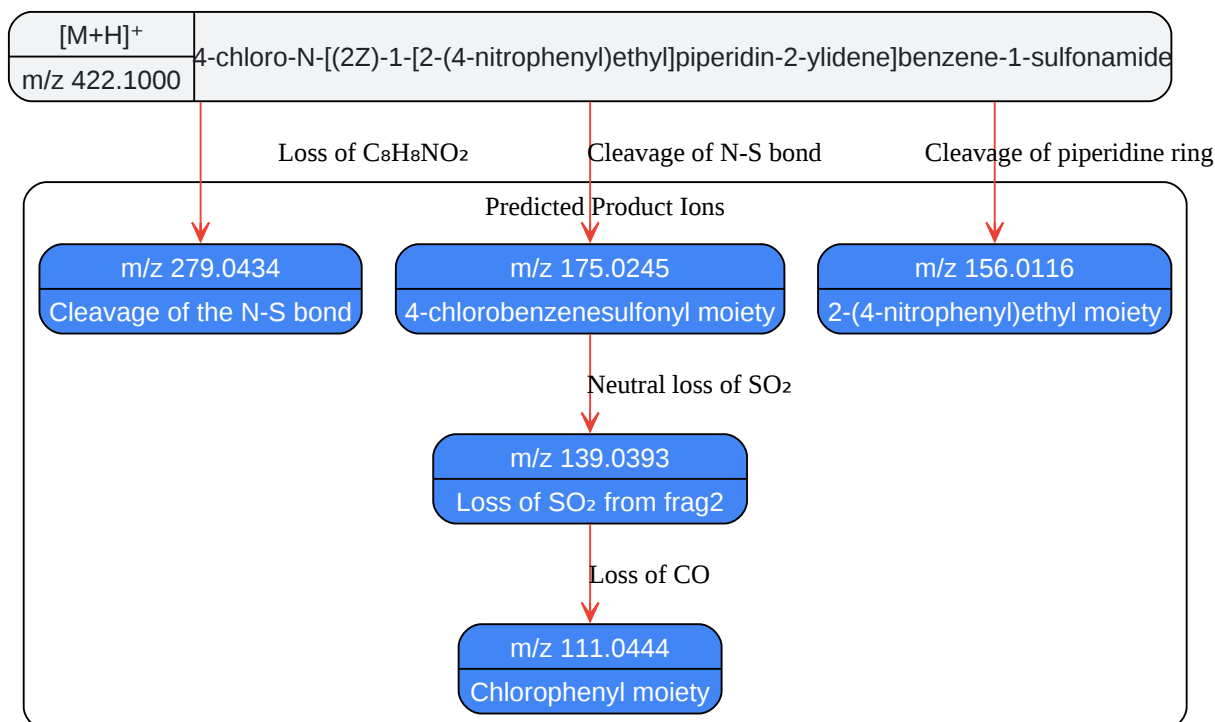
Table of Predicted Product Ions for W-19:

Predicted m/z	Proposed Structure/Fragment
279.0434	$[M+H - C_8H_8NO_2]^+$
175.0245	$[C_7H_5ClO_2S]^+$
156.0116	$[C_8H_8NO_2]^+$
139.0393	$[C_7H_5ClO]^+$
111.0444	$[C_6H_5Cl]^+$

Workflow and Data Processing Diagram

The overall workflow for the HRMS analysis of W-19 is depicted below.





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Caption: Predicted fragmentation pathway of W-19.

Discussion

The presented method provides a robust framework for the identification of W-19 in forensic and clinical samples. The high mass accuracy of HRMS is critical for differentiating W-19 from other compounds with similar nominal masses. The predicted fragmentation pattern offers a basis for structural confirmation, even in the absence of a certified reference standard.

It is important to note that the fragmentation of sulfonamides can be complex and may involve rearrangements. [2] Similarly, nitroaromatic compounds can exhibit characteristic losses of NO and NO₂. [3] Therefore, careful interpretation of the product ion spectrum is essential.

Conclusion

This application note details a comprehensive LC-HRMS method for the analysis of the synthetic opioid W-19. The combination of chromatographic separation with high-resolution mass spectrometry provides the necessary selectivity and sensitivity for the confident identification of this potent NPS. The provided protocol and expected fragmentation data will serve as a valuable resource for laboratories involved in the analysis of emerging synthetic drugs.

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Sources

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